

Technical Guide: Methyl 4-aminothiophene-3-carboxylate Hydrochloride

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Compound of Interest

Compound Name: Methyl 4-aminothiophene-3-carboxylate Hydrochloride

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This technical guide provides an in-depth overview of **Methyl 4-aminothiophene-3-carboxylate Hydrochloride**, a key intermediate in organic synthesis. This document outlines its fundamental physicochemical properties, a detailed experimental protocol for its synthesis, and a visual representation of the synthetic pathway.

Core Physicochemical Data

The quantitative properties of **Methyl 4-aminothiophene-3-carboxylate Hydrochloride** are summarized in the table below for easy reference and comparison.

Property	Value	Citations
Molecular Weight	193.65 g/mol	[1] [2] [3] [4]
Molecular Formula	$C_6H_7NO_2S \cdot HCl$ or $C_6H_8ClNO_2S$	[1] [2] [4] [5]
CAS Number	39978-14-8	[1] [2] [4]
Appearance	Brown Powder	[5]
Melting Point	203-204°C	[5]
Boiling Point	295.9°C at 760 mmHg	[5]
Flash Point	132.8°C	[5]
Purity	≥97%	[3] [6]
SMILES	<chem>Cl.COC(=O)C1=CSC=C1N</chem>	[2] [4]
InChIKey	JGIRDDQLZLXRKQ- UHFFFAOYSA-N	[2] [5]

Synthesis of Methyl 4-aminothiophene-3-carboxylate

The synthesis of the parent compound, Methyl 4-aminothiophene-3-carboxylate, is a critical step prior to its conversion to the hydrochloride salt. A common method involves the reaction of a thiophene precursor with hydroxylamine hydrochloride. The resulting amine can then be treated with hydrochloric acid to yield the final product.

Experimental Protocol

A representative synthesis for the related 3-aminothiophenes involves the reaction of a 3-oxotetrahydrothiophene with hydroxylamine hydrochloride.[\[7\]](#) A specific synthesis for the parent compound, methyl 4-aminothiophene-3-carboxylate, has been reported with high yield.[\[1\]](#) The following is a generalized protocol based on these findings:

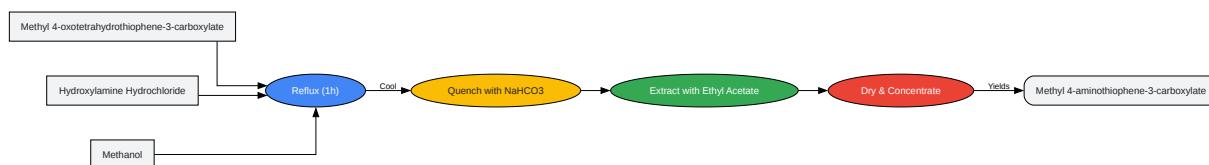
- Reaction Setup: A mixture of methyl 4-oxotetrahydrothiophene-3-carboxylate (1.0 eq) and hydroxylamine hydrochloride (1.2 eq) is prepared in a suitable polar, inert solvent such as

methanol or acetonitrile.[1][7]

- Reflux: The reaction mixture is heated to reflux and stirred for a period of 1 to 5 hours.[1][7] The progress of the reaction can be monitored by techniques such as Thin Layer Chromatography (TLC).
- Quenching and Extraction: Upon completion, the reaction is cooled to room temperature. The mixture is then quenched with a saturated sodium bicarbonate solution and extracted multiple times with an organic solvent like ethyl acetate.[1]
- Drying and Concentration: The combined organic phases are dried over anhydrous sodium sulfate, filtered, and concentrated under reduced pressure to yield crude methyl 4-aminothiophene-3-carboxylate.[1]
- Formation of Hydrochloride Salt: The crude product can be dissolved in a suitable solvent and treated with hydrochloric acid to precipitate the hydrochloride salt, which can then be isolated by filtration.

Synthetic Workflow

The logical flow of the synthesis of Methyl 4-aminothiophene-3-carboxylate is depicted in the following diagram.



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Caption: Synthetic workflow for Methyl 4-aminothiophene-3-carboxylate.

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References

- 1. METHYL 4-AMINO THIOPHENE-3-CARBOXYLATE synthesis - [chemicalbook](#) [chemicalbook.com]
- 2. 043384.06 [[thermofisher.com](#)]
- 3. scbt.com [scbt.com]
- 4. METHYL 4-AMINO THIOPHENE-3-CARBOXYLATE HYDROCHLORIDE | CAS 39978-14-8 [[matrix-fine-chemicals.com](#)]
- 5. 043384.03 [[thermofisher.com](#)]
- 6. asianpubs.org [asianpubs.org]
- 7. US4847386A - Process for preparing thiophene derivatives - [Google Patents](#) [[patents.google.com](#)]
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